

An In-depth Technical Guide to the Chemical Properties of Tetramethylammonium Chloride

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Compound of Interest

Compound Name: Tetramethylammonium

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Introduction

Tetramethylammonium chloride (TMAC) is one of the simplest quaternary ammonium salts, composed of a central nitrogen atom tetrahedrally bonded to four methyl groups, with a chloride counter-ion. Its chemical formula is $(\text{CH}_3)_4\text{N}^+\text{Cl}^-$, often abbreviated as $\text{Me}_4\text{N}^+\text{Cl}^-$.^[1] As a white, crystalline, and hygroscopic solid, TMAC is a significant industrial chemical valued for its high solubility in water and polar organic solvents, thermal stability, and its role as a phase-transfer catalyst in organic synthesis.^[1] This guide provides a comprehensive overview of its chemical properties, supported by experimental protocols and data, for researchers, scientists, and professionals in drug development.

Core Chemical and Physical Properties

Tetramethylammonium chloride is characterized by a set of distinct physical and chemical properties that are crucial for its application in various scientific fields. These properties are summarized below.

Property	Value	References
IUPAC Name	N,N,N-Trimethylmethanaminium chloride	[1][2]
CAS Number	75-57-0	[3][4]
Molecular Formula	C ₄ H ₁₂ ClN	[2][3][4][5]
Molecular Weight	109.60 g/mol	[1][3][4][5]
Appearance	White, hygroscopic crystalline powder or granules.[6][1][4][7]	
Melting Point	Decomposes upon heating. Reported decomposition ranges from >230 °C to 425 °C.[6][1][3][8]	
Boiling Point	Decomposes before boiling.[6]	
Density	1.17 - 1.19 g/cm ³ at 20 °C.[1][9][10]	
pH	6 - 8 (in a 100 g/L aqueous solution at 20 °C).[9][10]	
Vapor Pressure	<1.6 x 10 ⁻⁸ Pa at 25 °C (Negligible).[6][3][11]	

Solubility Profile

The solubility of TMAC is a key characteristic, dictating its use in aqueous and polar solvent systems. Its ionic nature makes it highly soluble in polar solvents and generally insoluble in nonpolar organic solvents.[1]

Solvent	Solubility	References
Water	Highly soluble (>1000 g/L at 20 °C).[9]	
Methanol	Very soluble.[12][3][8]	
Ethanol	Slightly soluble (soluble in hot ethanol).[12][1][3][8]	
Ether	Insoluble.[12][1][3][8]	
Chloroform	Insoluble.[12][3][8]	
Benzene	Insoluble.[1][3]	

Stability and Reactivity

Thermal Stability and Decomposition **Tetramethylammonium** chloride is stable under normal storage conditions, though it is hygroscopic and should be protected from moisture.[13] When heated, it undergoes thermal decomposition. The decomposition process begins at temperatures reported to be above 230 °C, yielding trimethylamine and methyl chloride.[8] At higher temperatures, it emits highly toxic fumes containing nitrogen oxides (NOx), ammonia (NH₃), and hydrogen chloride (HCl).[3]



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Figure 1. Thermal decomposition pathway of **Tetramethylammonium** chloride.

Chemical Reactivity and Incompatibilities TMAC is generally stable but exhibits reactivity with certain classes of chemicals.

- **Strong Oxidizing Agents:** It is incompatible and may react violently with strong oxidizing agents.[12][9][13]

- Strong Bases/Alkalis: Violent reactions can occur with strong bases (lye).[9][14]
- Acids: It is reactive with strong acids.[6] It should be stored away from incompatible materials in a dry, tightly closed container.[9]

Spectroscopic Data

Spectroscopic analysis is essential for the structural confirmation and purity assessment of TMAC.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: The ^1H NMR spectrum of TMAC in D_2O shows a single, sharp singlet corresponding to the twelve equivalent protons of the four methyl groups.[15][16]
- Infrared (IR) Spectroscopy: The IR spectrum displays characteristic peaks corresponding to C-H stretching and bending vibrations of the methyl groups and C-N stretching vibrations. Data is available in the NIST Chemistry WebBook.[2][17]
- Mass Spectrometry (MS): Electron ionization mass spectrometry data for TMAC is also available from NIST, which can be used for structural elucidation and identification.[2][18]

Experimental Protocols

Detailed methodologies are critical for the accurate and reproducible measurement of chemical properties.

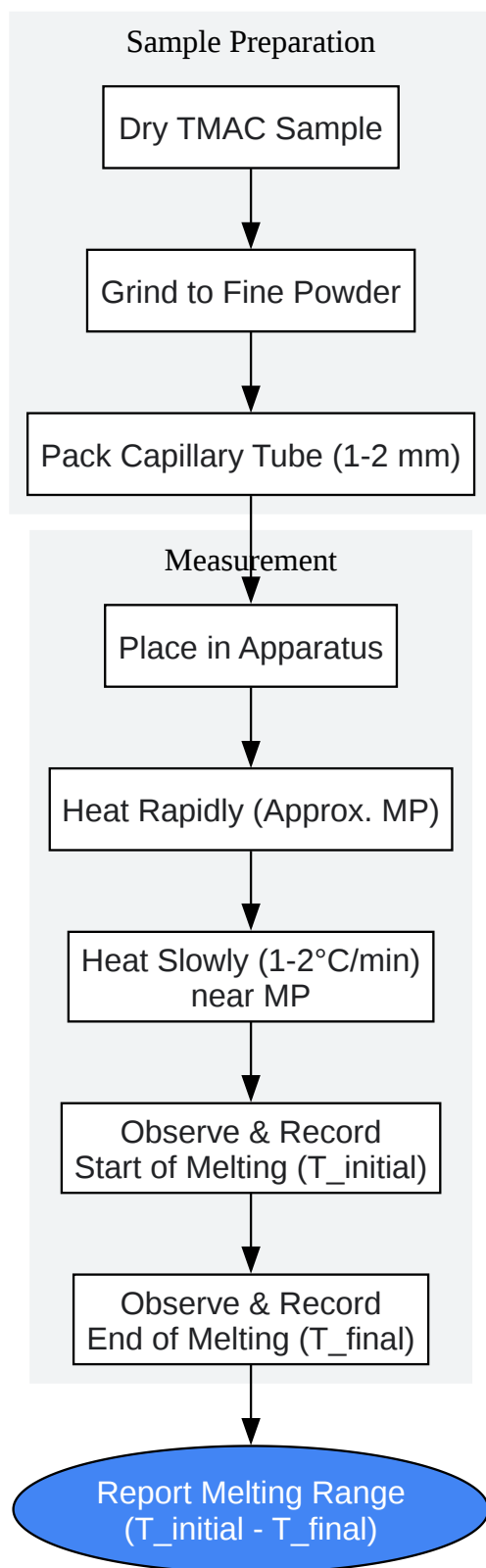
Protocol 1: Melting Point Determination (Capillary Method)

This protocol outlines the standard procedure for determining the melting (decomposition) point of a solid organic compound using a capillary-based apparatus.[19][20][21]

Methodology:

- Sample Preparation: Ensure the TMAC sample is finely powdered and completely dry.[21]
- Capillary Packing: Push the open end of a capillary tube into the powdered sample. Tap the sealed end of the tube on a hard surface to pack the sample tightly to a height of 1-2 mm.
[22]

- Apparatus Setup: Place the packed capillary tube into the heating block of a melting point apparatus.
- Rapid Determination (Optional): Heat the sample rapidly to find an approximate melting range. This helps in saving time for the accurate measurement.[\[19\]](#)[\[23\]](#)
- Accurate Determination: Use a fresh sample and heat the block. As the temperature approaches the approximate melting point, reduce the heating rate to 1-2 °C per minute.[\[20\]](#)
- Observation and Recording: Record the temperature at which the first signs of melting are observed (T_{initial}). Continue heating slowly and record the temperature at which the entire sample has turned into a liquid (T_{final}). The melting point is reported as the range T_{initial} - T_{final} . For TMAC, this will be the decomposition range.



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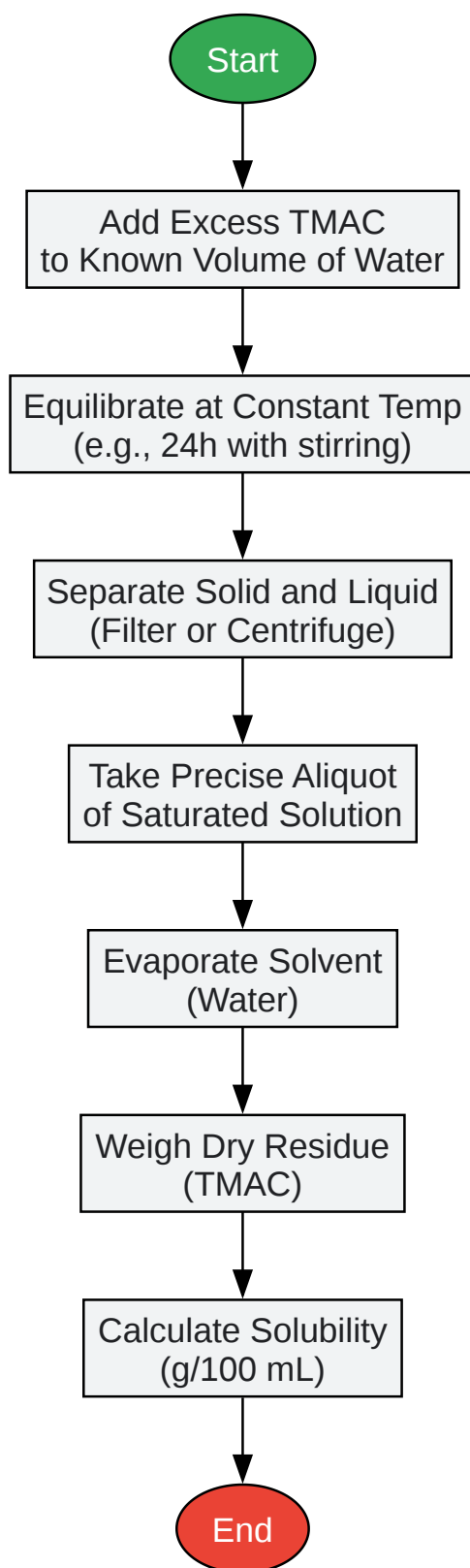
Figure 2. Workflow for Melting Point Determination.

Protocol 2: Determination of Aqueous Solubility

This protocol describes a method to quantitatively determine the solubility of an ionic compound like TMAC in water at a specific temperature.[\[24\]](#)[\[25\]](#)

Methodology:

- **Preparation of Saturated Solution:** Add an excess amount of TMAC to a known volume of deionized water in a flask or beaker. This ensures that the solution becomes saturated and undissolved solid remains.
- **Equilibration:** Seal the container and place it in a constant-temperature water bath. Stir or agitate the mixture for a sufficient period (e.g., 24 hours) to ensure equilibrium is reached between the dissolved and undissolved solute.
- **Phase Separation:** After equilibration, allow the mixture to settle. Carefully separate the saturated solution (supernatant) from the excess solid. This can be done by filtration or centrifugation.[\[26\]](#) It is crucial to maintain the temperature during this step.
- **Concentration Analysis:** Take a precisely measured volume (aliquot) of the clear, saturated supernatant and place it in a pre-weighed container.
- **Solvent Evaporation:** Carefully evaporate the water from the aliquot using an oven set to a temperature below the decomposition point of TMAC (e.g., 100-110 °C).
- **Mass Measurement:** Once all the water has evaporated and the container has cooled to room temperature in a desiccator, weigh the container with the dried TMAC residue.
- **Calculation:** Calculate the mass of the dissolved TMAC. The solubility is then expressed as grams of solute per 100 mL or 100 g of solvent.



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Figure 3. Workflow for Quantitative Solubility Determination.

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